

Navigating Patent Expirations Within Via Licensing Alliance Pools: A Technical Support Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Mpeg-LA
CAS No.: 691410-91-0
Cat. No.: B16081214

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides guidance on the implications of patent expirations within technology pools administered by the Via Licensing Alliance (formerly MPEG LA). The following frequently asked questions (FAQs) and troubleshooting guides address common concerns for professionals engaged in research and development who utilize these standardized technologies.

Frequently Asked Questions (FAQs)

Q1: What happens to my licensing obligations when a single patent within a Via Licensing Alliance pool expires?

Your obligation to pay royalties under a patent pool license is typically not affected by the expiration of a single patent.^{[1][2]} The standard licensing agreements for pools, such as the one for MPEG-2, stipulate that royalties are due as long as at least one patent in the portfolio remains active in the country where the licensed product is manufactured or sold.^{[1][2]}

Therefore, the expiration of individual patents does not automatically trigger a reduction or cessation of royalty payments.

Q2: Will my royalty rates be reduced as more patents in a pool expire?

Not necessarily. Historically, with pools like the MPEG-2 patent pool, the license fee did not decrease proportionally with the reduction in the number of active patents.^[1] This indicates that the royalty rates are generally structured to support the value of the entire portfolio of essential patents for the lifetime of the pool, rather than being tied to the number of individual active patents at any given time.

Q3: Is it legal to pay royalties for a technology when some of the associated patents have expired?

In the United States, a legal principle established in the case of *Brulotte v. Thys Co.* prohibits the collection of royalties for a patent after it has expired. However, patent pool licenses are complex agreements that grant rights to a portfolio of patents. The royalty obligation is typically linked to the life of the entire pool, which is defined by the expiration of the last essential patent in the portfolio in a specific jurisdiction. As long as there is at least one active patent covering the licensed technology in your territory of manufacture or sale, the obligation to pay the portfolio royalty rate generally continues.

Q4: How do I know which patents are still active in a specific pool?

Via Licensing Alliance periodically provides information on the patents included in their various licensing programs. For specific details on the patent portfolio for a licensed technology, including the status of individual patents, it is recommended to consult the official documentation provided by Via Licensing Alliance for that specific patent pool.

Q5: What is the current status of MPEG LA?

In April 2023, MPEG LA was acquired by Via Licensing Corporation, and they have combined to form the Via Licensing Alliance.^[1] This new entity continues to manage the patent pools formerly administered by MPEG LA.

Troubleshooting and Decision Making

My product utilizes a technology standard licensed from a Via Licensing Alliance pool, and I've learned that a patent within that pool has recently expired. What should I do?

- **Review your License Agreement:** The first and most critical step is to carefully review the terms of your specific licensing agreement with Via Licensing Alliance. Pay close attention to clauses that define the royalty-bearing products, the term of the license, and the conditions under which royalty obligations cease.
- **Verify Active Patents in Your Jurisdiction:** Determine if other patents within the same pool are still active in the countries where you manufacture or sell your products. The obligation to pay royalties is generally tied to the existence of at least one active patent in these jurisdictions.^[2]
- **Consult with Legal Counsel:** Due to the complexity of patent law and licensing agreements, it is highly advisable to consult with legal counsel specializing in intellectual property. They can provide an expert opinion on your specific rights and obligations under your license agreement in light of the expired patent.

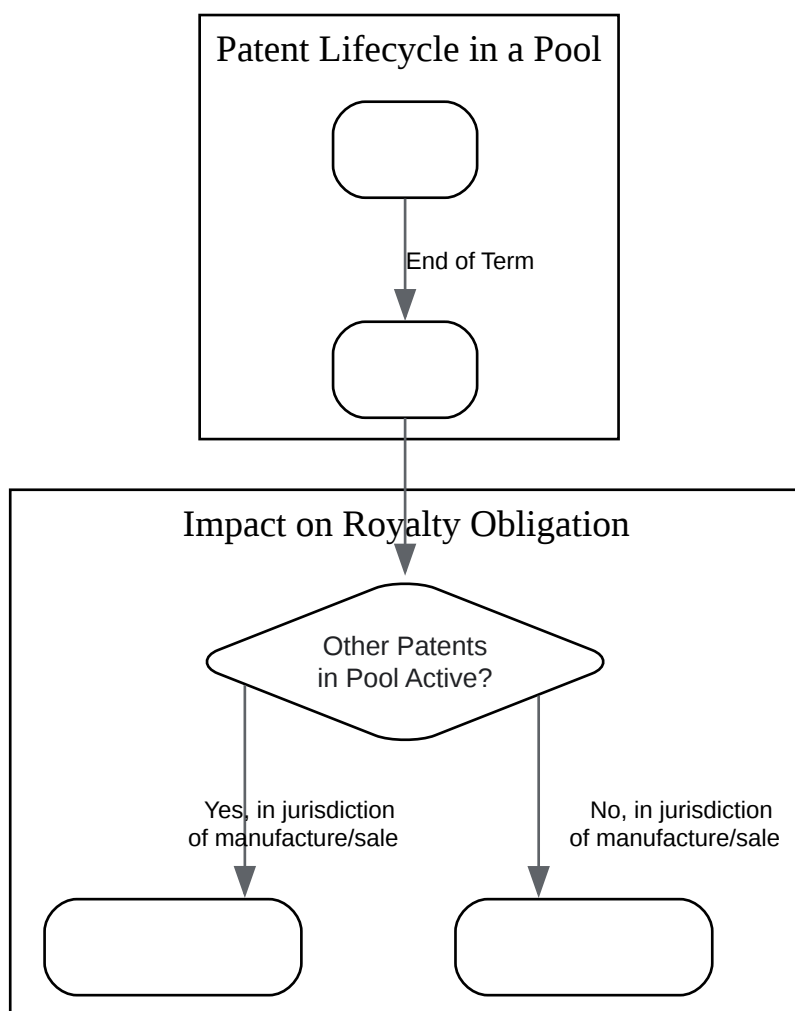
Data Presentation

The following table provides a historical example of royalty rates for the MPEG-2 patent pool, illustrating how rates have been adjusted over time, though not in direct proportion to the number of expiring patents.^[1]

Time Period	Decoding License Fee	Encoding License Fee	Encode-Decode Consumer Product License Fee
Jan 1, 2002 - Dec 31, 2009	US\$2.50	US\$2.50	US\$2.50
From Jan 1, 2010	US\$2.00	US\$2.00	US\$2.00

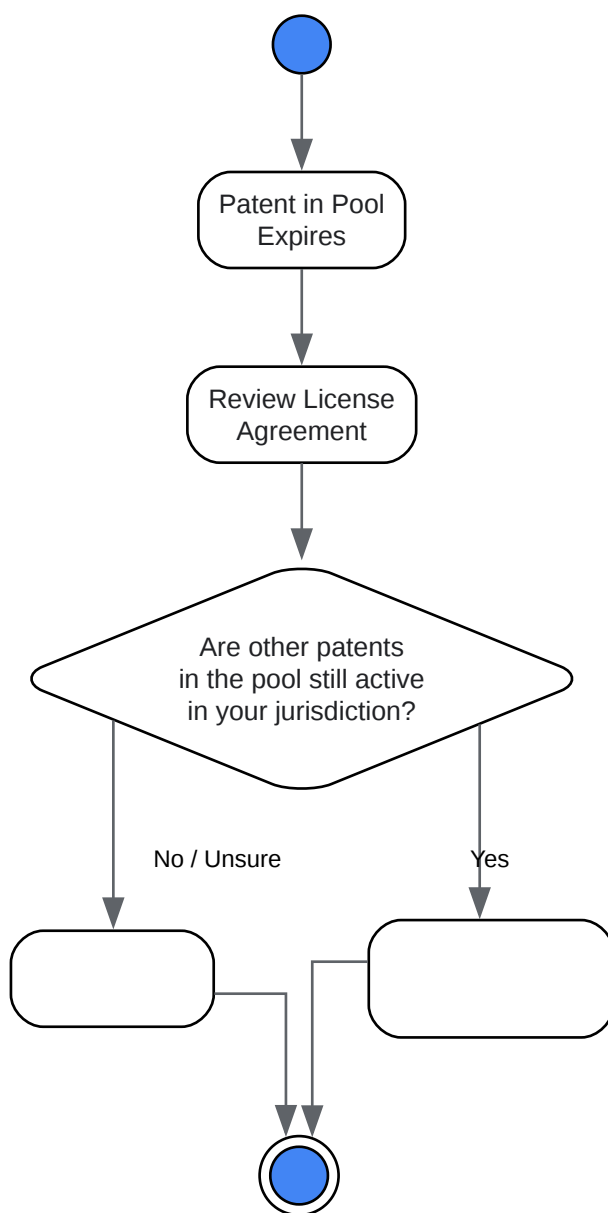
Mandatory Visualization

The following diagrams illustrate the logical relationships and workflows associated with patent expiration within a Via Licensing Alliance patent pool.



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Patent Expiration and Royalty Obligation



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Licensee Workflow on Patent Expiration

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References

- [1. MPEG LA - Wikipedia \[en.wikipedia.org\]](#)
- [2. Making sure you're not a bot! \[lists.fedoraproject.org\]](#)
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